

Application Notes and Protocols for GSK-1440115 in Cell Culture

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Compound of Interest

Compound Name: GSK-1440115

CAS No.: 1003878-16-7

Cat. No.: B1672353

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Introduction

GSK-1440115 is a potent and selective competitive antagonist of the Urotensin-II receptor (UTS2R), a G-protein coupled receptor implicated in a variety of physiological and pathophysiological processes, including vasoconstriction and cell proliferation.^[1] Urotensin-II (U-II), the endogenous ligand for UTS2R, is known to be a mitogenic factor for vascular smooth muscle cells. The binding of U-II to its receptor triggers a signaling cascade that involves the production of reactive oxygen species (ROS) and the phosphorylation of extracellular signal-regulated kinases 1 and 2 (ERK1/2), ultimately leading to cell proliferation.^{[2][3]} **GSK-1440115** effectively blocks this pathway by inhibiting the initial binding of U-II to UTS2R. These application notes provide a detailed experimental protocol for utilizing **GSK-1440115** in a cell culture setting, specifically for inhibiting U-II-induced proliferation of primary human aortic smooth muscle cells (HASMCs).

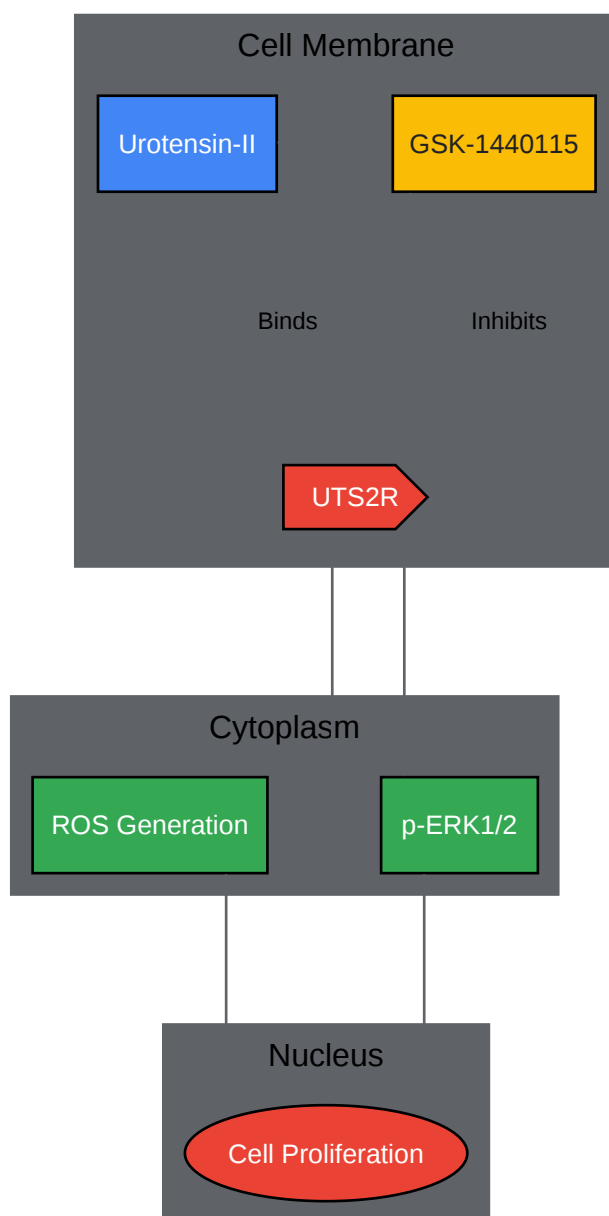
Quantitative Data Summary

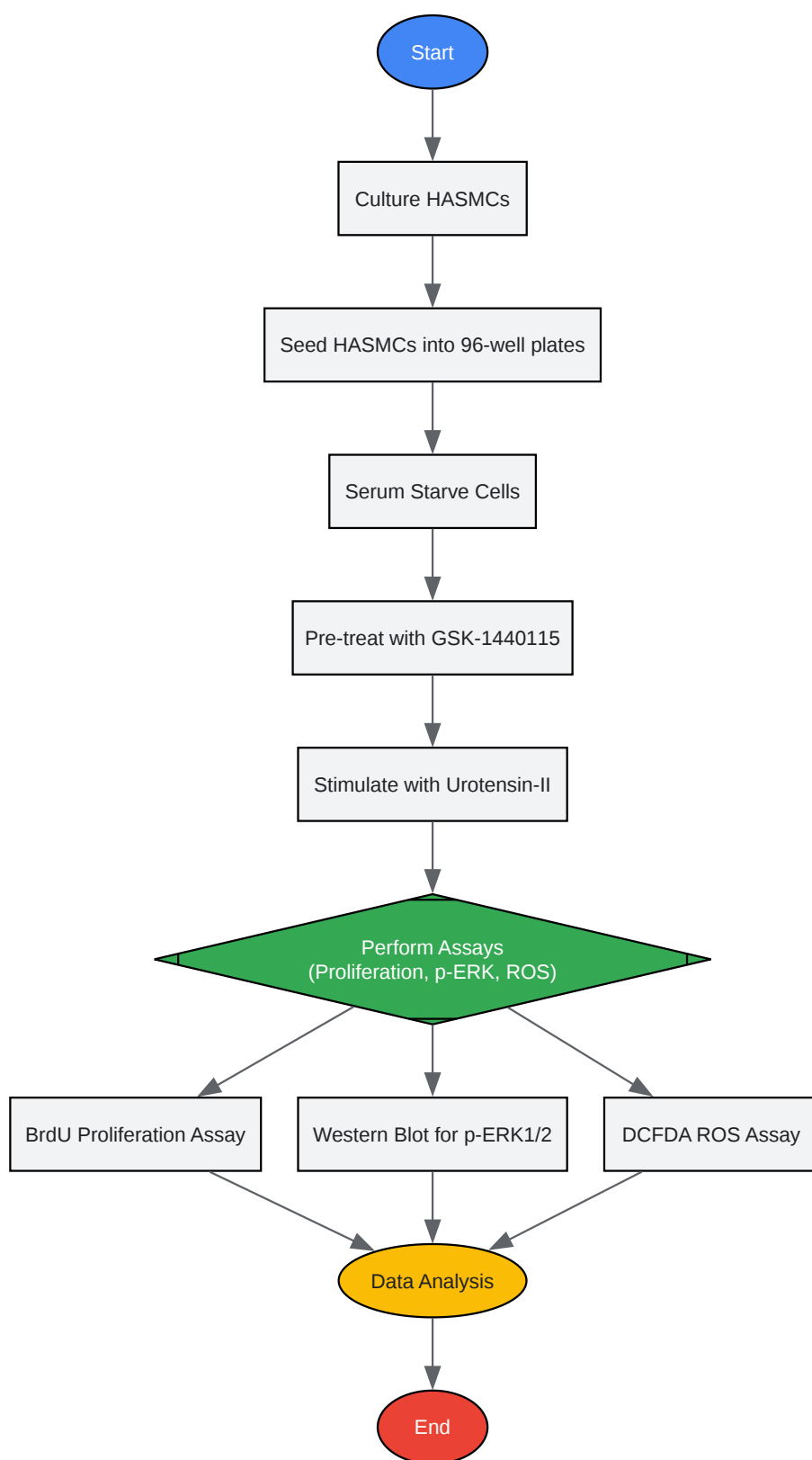
The following table summarizes the quantitative data available for **GSK-1440115** in the context of inhibiting Urotensin-II-induced cell proliferation.

Compound	Cell Line	Assay	IC50	Reference
GSK-1440115	Primary Human Aortic Smooth Muscle Cells (HASMCs)	Urotensin-II (50 nM)-induced proliferation	82.3 nM	[2] [3]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Urotensin-II signaling pathway and a general experimental workflow for evaluating the inhibitory effects of **GSK-1440115**.





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References

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- 2. Culturing Human Aortic Smooth Muscle Cells [sigmaaldrich.com]
- 3. biocat.com [biocat.com]
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